

2,3-Dibromo-2-methylbutane IUPAC name and synonyms

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Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

Cat. No.: B1619756

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An In-depth Technical Guide to 2,3-Dibromo-2-methylbutane

This technical guide provides comprehensive information on **2,3-Dibromo-2-methylbutane**, including its nomenclature, physicochemical properties, a representative synthetic protocol, and a visualization of its synthesis pathway. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

IUPAC Name and Synonyms

The compound with the chemical structure C5H10Br2 is systematically named in accordance with IUPAC nomenclature.

IUPAC Name: **2,3-dibromo-2-methylbutane**[\[1\]](#)[\[2\]](#)

Synonyms:

- 1,2-Dibromo-1,1,2-trimethylethane[\[3\]](#)
- Butane, 2,3-dibromo-2-methyl-[\[4\]](#)
- 2-Methyl-2,3-dibromobutane[\[2\]](#)

Physicochemical and Computed Properties

The following table summarizes the key quantitative data for **2,3-Dibromo-2-methylbutane**.

| Property | Value | Reference |
|------------------------------|-----------------------------|---|
| Identifiers | | |
| CAS Number | 594-51-4 | [1] [2] [3] [4] [5] |
| Molecular Formula | C5H10Br2 | [1] [2] [3] [5] |
| Molecular Weight | 229.94 g/mol | [1] |
| Canonical SMILES | CC(C(C)(C)Br)Br | [1] [3] |
| InChIKey | XLTWAJQKAGLQDX-UHFFFAOYSA-N | [1] [2] |
| Physical Properties | | |
| Melting Point | 14.85°C | [3] |
| Boiling Point | 165.7°C at 760 mmHg | [3] |
| Density | 1.667 g/cm³ | [3] |
| Vapor Pressure | 2.44 mmHg at 25°C | [3] |
| Refractive Index | 1.5078 | [3] |
| Flash Point | 44.5°C | [3] |
| Computed Properties | | |
| XLogP3 | 2.8 | [3] |
| Hydrogen Bond Donor Count | 0 | [3] |
| Hydrogen Bond Acceptor Count | 0 | [3] |
| Rotatable Bond Count | 1 | [3] |
| Exact Mass | 229.91288 | [3] |
| Heavy Atom Count | 7 | [3] |
| Complexity | 59.1 | [3] |

Experimental Protocols

Synthesis of **2,3-Dibromo-2-methylbutane** via Bromination of 2-Methyl-2-butene

This protocol describes a general procedure for the synthesis of **2,3-Dibromo-2-methylbutane** from 2-methyl-2-butene, a common electrophilic addition reaction.[\[2\]](#)

Materials:

- 2-Methyl-2-butene (C₅H₁₀)
- Bromine (Br₂)
- An inert solvent (e.g., dichloromethane or carbon tetrachloride)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Saturated sodium chloride solution (Brine)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

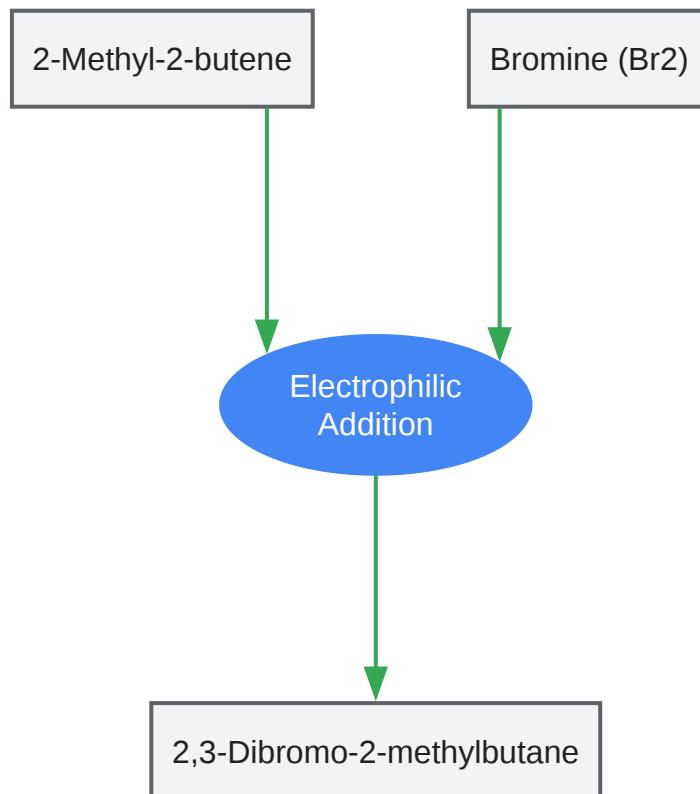
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 2-methyl-2-butene (1.0 equivalent) in an appropriate volume of an inert solvent. Cool the flask in an ice bath to 0°C.

- **Addition of Bromine:** Slowly add a solution of bromine (1.0 equivalent) in the same inert solvent to the stirred solution of the alkene via the dropping funnel. The characteristic reddish-brown color of bromine should disappear as it reacts. Maintain the temperature at 0°C during the addition.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir for an additional 30 minutes at 0°C. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:**
 - Transfer the reaction mixture to a separatory funnel.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by deionized water, and finally with brine.^[6]
 - Dry the organic layer over anhydrous sodium sulfate.^[6]
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be further purified by distillation to obtain pure **2,3-Dibromo-2-methylbutane**.^[6]

Visualizations

The following diagram illustrates the synthetic pathway for the formation of **2,3-Dibromo-2-methylbutane** from 2-methyl-2-butene and bromine.

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Synthesis of 2,3-Dibromo-2-methylbutane.

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